

Deoxymulundocandin: A Technical Guide to its Chemical Structure, Properties, and Antifungal Activity

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Compound of Interest

Compound Name: Deoxymulundocandin

Cat. No.: B1670257

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Abstract

Deoxymulundocandin is a naturally occurring echinocandin-type antifungal antibiotic.[1] Isolated from the fungus *Aspergillus sydowii*, this lipopeptide molecule exhibits potent activity against a range of fungal pathogens. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **deoxymulundocandin**, with a focus on its mechanism of action and detailed experimental protocols for its study.

Chemical Structure and Physicochemical Properties

Deoxymulundocandin is a cyclic lipopeptide, a class of compounds characterized by a cyclic peptide core linked to a fatty acid side chain. Its molecular formula is $C_{48}H_{77}N_7O_{15}$, with a molecular weight of approximately 992.16 g/mol.[2][3]

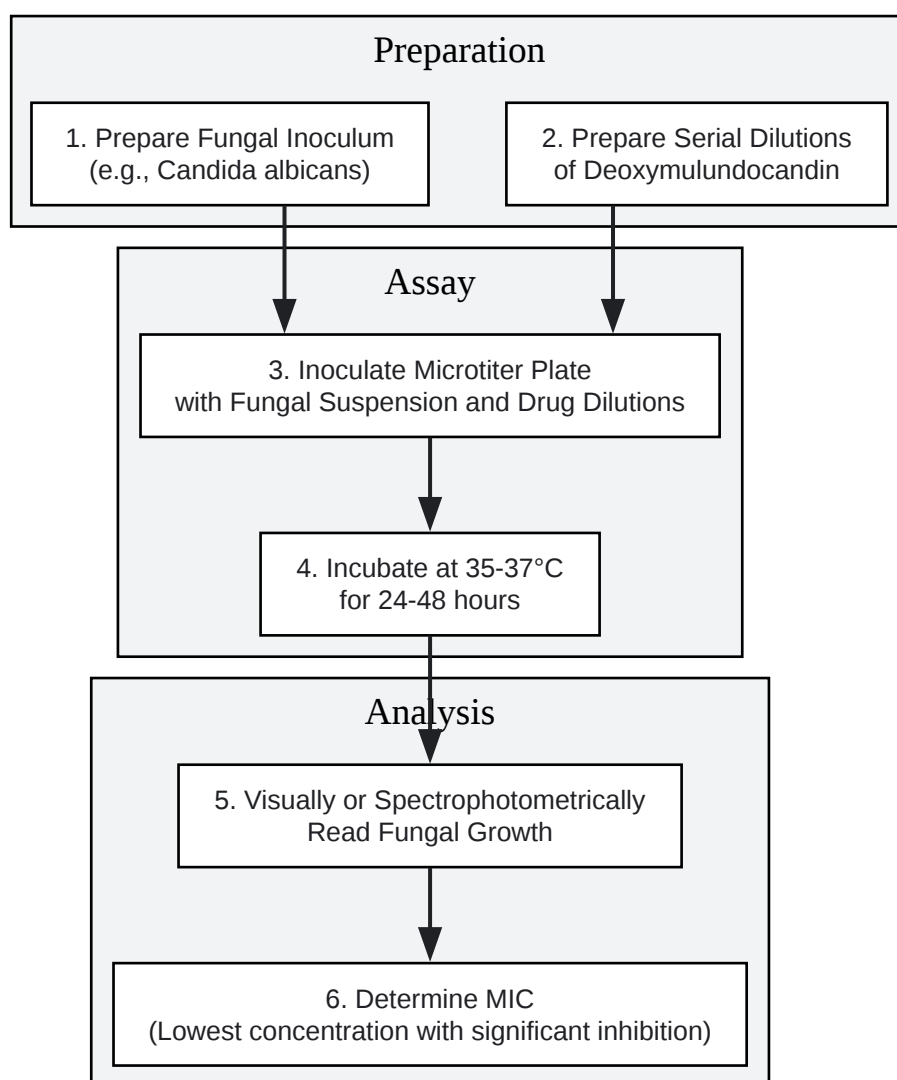
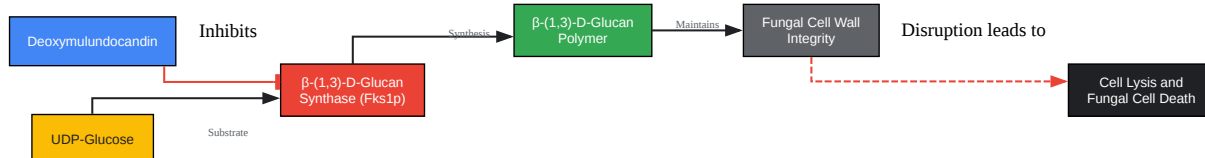
Table 1: Physicochemical Properties of **Deoxymulundocandin**

Property	Value	Reference
CAS Number	138626-63-8	[2][3]
Molecular Formula	C48H77N7O15	[2][3]
Molecular Weight	992.16	[2][3]
Appearance	White amorphous powder	[1]
Melting Point	167-168 °C	[1]
Optical Rotation	$[\alpha]_{D^{25}} -28.23^{\circ}$ (c 0.25, methanol)	[1]
Boiling Point (Predicted)	1330.3 ± 65.0 °C	[2][3]
Density (Predicted)	1.36 ± 0.1 g/cm ³	[2][3]
pKa (Predicted)	10.01 ± 0.15	[3]
Solubility	Soluble in methanol and dimethyl sulfoxide (DMSO).	[1]

While a definitive 2D chemical structure diagram is not widely available in public chemical databases, its structure has been elucidated through methods such as comparative GC-MS analyses of its derivatized acid hydrolysates with mulundocandin, as well as high-field NMR experiments.[1]

Mechanism of Action: Inhibition of β -(1,3)-D-Glucan Synthase

Like other echinocandins, **deoxymulundocandin**'s antifungal activity stems from its potent and specific inhibition of β -(1,3)-D-glucan synthase.[4][5] This enzyme is a critical component of the fungal cell wall biosynthesis pathway, responsible for the synthesis of β -(1,3)-D-glucan, a major structural polymer that provides osmotic stability.[4][5] By inhibiting this enzyme, **deoxymulundocandin** disrupts the integrity of the fungal cell wall, leading to cell lysis and death.[4] This mechanism of action is highly selective for fungal cells, as mammalian cells lack a cell wall and the β -(1,3)-D-glucan synthase enzyme.[4]



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